

Solubility of 5-Nitrosalicylic acid in ethanol, water, and other organic solvents.

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Compound of Interest

Compound Name: 5-Nitrosalicylic acid

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Solubility Profile of 5-Nitrosalicylic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **5-Nitrosalicylic acid** in water, ethanol, and other common organic solvents. The data presented is critical for process development, formulation design, and purification strategies in the pharmaceutical and chemical industries.

Core Concepts in Solubility

5-Nitrosalicylic acid (5-NSA), a key intermediate in the synthesis of pharmaceuticals like Mesalazine, exhibits varied solubility depending on the solvent's properties.^[1] Its solubility is influenced by factors such as temperature, pH, and the polarity of the solvent.^[2] Generally, **5-Nitrosalicylic acid** is slightly soluble in water but demonstrates higher solubility in organic solvents.^{[3][4]}

The solubility of **5-Nitrosalicylic acid** tends to increase with rising temperatures across various solvents.^{[5][6]} This behavior is crucial for crystallization and purification processes.

Quantitative Solubility Data

The following table summarizes the mole fraction solubility (x) of **5-Nitrosalicylic acid** in various solvents at different temperatures. This data is primarily derived from studies employing the isothermal shake-flask method.

Solvent	Temperature (K)	Mole Fraction Solubility (x * 10 ²)
Water	288.15	0.0129
	293.15	0.0142
	298.15	0.0153
	303.15	0.0160
	308.15	0.0163
	313.15	0.0165
	318.15	0.0175
	323.15	0.0185
Ethanol	278.15	0.443
	283.15	0.526
	288.15	0.627
	293.15	0.749
	298.15	0.895
	303.15	1.070
	308.15	1.281
	313.15	1.533
Methanol	318.15	1.835
	323.15	2.196
	278.15	0.741
	283.15	0.876
	288.15	1.038
	293.15	1.233
	298.15	1.467

303.15	1.746	
308.15	2.079	
313.15	2.476	
318.15	2.949	
323.15	3.513	
Ethyl Acetate	278.15	0.288
283.15	0.342	
288.15	0.409	
293.15	0.490	
298.15	0.588	
303.15	0.706	
308.15	0.849	
313.15	1.021	
318.15	1.226	
323.15	1.474	
Acetonitrile	278.15	1.045
283.15	1.221	
288.15	1.428	
293.15	1.671	
298.15	1.956	
303.15	2.291	
308.15	2.684	
313.15	3.146	
318.15	3.691	

323.15	4.336	
N,N-Dimethylformamide (DMF)	278.15	2.981
283.15	3.425	
288.15	3.923	
293.15	4.484	
298.15	5.118	
303.15	5.834	
308.15	6.645	
313.15	7.565	
318.15	8.609	
323.15	9.796	
N-Methyl-2-pyrrolidone (NMP)	278.15	4.417
283.15	5.021	
288.15	5.694	
293.15	6.446	
298.15	7.288	
303.15	8.233	
308.15	9.295	
313.15	10.491	
318.15	11.840	
323.15	13.363	
n-Propanol	278.15	0.252
283.15	0.301	
288.15	0.360	

293.15	0.432	
298.15	0.518	
303.15	0.623	
308.15	0.751	
313.15	0.906	
318.15	1.094	
323.15	1.322	
Isopropanol	278.15	0.320
283.15	0.380	
288.15	0.453	
293.15	0.542	
298.15	0.649	
303.15	0.779	
308.15	0.938	
313.15	1.132	
318.15	1.368	
323.15	1.654	
n-Butanol	278.15	0.178
283.15	0.214	
288.15	0.257	
293.15	0.310	
298.15	0.374	
303.15	0.452	
308.15	0.547	

313.15	0.662	
318.15	0.801	
323.15	0.971	
Isobutanol	278.15	0.158
283.15	0.190	
288.15	0.228	
293.15	0.275	
298.15	0.332	
303.15	0.402	
308.15	0.487	
313.15	0.590	
318.15	0.716	
323.15	0.869	
1,4-Dioxane	288.15	3.593
293.15	4.148	
298.15	4.787	
303.15	5.519	
308.15	6.357	
313.15	7.316	
318.15	8.414	
323.15	9.673	
Ethylene Glycol	288.15	0.053
293.15	0.063	
298.15	0.075	

303.15	0.090
308.15	0.108
313.15	0.129
318.15	0.155
323.15	0.187

Data compiled from the Journal of Chemical & Engineering Data.[5]

Solubility Order at 298.15 K: NMP > DMF > 1,4-Dioxane > Acetonitrile > Methanol > Ethanol > Isopropanol > n-Propanol > Ethyl Acetate > n-Butanol > Isobutanol > Ethylene Glycol > Water.
[5]

Experimental Protocols

The determination of solubility is a fundamental experimental procedure. A widely accepted and utilized method is the isothermal shake-flask method.[5][7]

Isothermal Shake-Flask Method for Solubility Determination

This method involves achieving a state of equilibrium between the solid solute and the solvent at a constant temperature.

Apparatus:

- Jacketed glass vessel
- Magnetic stirrer
- Thermostatic water bath
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system

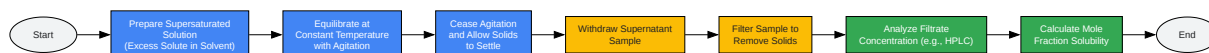
Procedure:

- **Preparation:** An excess amount of **5-Nitrosalicylic acid** is added to a known volume of the selected solvent in the jacketed glass vessel.
- **Equilibration:** The vessel is sealed and placed in a thermostatic water bath to maintain a constant temperature. The mixture is continuously agitated using a magnetic stirrer for a sufficient period to ensure equilibrium is reached.
- **Sampling:** Once equilibrium is established, stirring is stopped, and the suspension is allowed to settle. A sample of the supernatant liquid is withdrawn using a pre-heated or pre-cooled syringe to maintain the experimental temperature.
- **Filtration:** The withdrawn sample is immediately filtered through a syringe filter (typically 0.45 μm) to remove any undissolved solid particles.
- **Analysis:** The filtrate is then diluted with a suitable solvent, and the concentration of **5-Nitrosalicylic acid** is determined using a validated analytical technique, such as HPLC.
- **Calculation:** The mole fraction solubility is calculated from the determined concentration.

This procedure is repeated at various temperatures to obtain a solubility curve.

Visualizations

The following diagram illustrates the logical workflow for determining the solubility of a compound using the shake-flask method.



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Caption: Workflow for experimental solubility determination.

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